

Application of 1-[Cyano(4-methoxyphenyl)methyl]cyclohexanol in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: 2-(1-Hydroxycyclohexyl)-2-(4-methoxyphenyl)acetonitrile

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

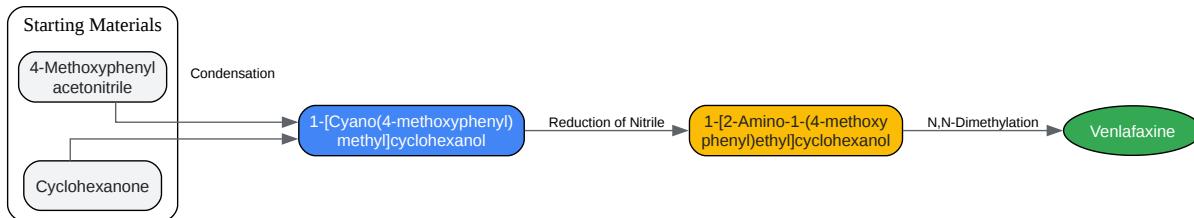
1-[Cyano(4-methoxyphenyl)methyl]cyclohexanol is a pivotal chemical intermediate, primarily recognized for its critical role in the synthesis of Venlafaxine, a widely prescribed serotonin-norepinephrine reuptake inhibitor (SNRI) used for the treatment of major depressive disorder, anxiety, and panic disorders.^{[1][2]} Its chemical structure, featuring a nitrile group and a tertiary alcohol on a cyclohexyl ring attached to a methoxyphenyl group, makes it a versatile precursor for the construction of the Venlafaxine molecule.^{[3][4][5][6]} The efficient conversion of this intermediate to subsequent products is a key focus in the commercial production of Venlafaxine, with various synthetic strategies developed to optimize yield, purity, and cost-effectiveness.^{[1][7][8]}

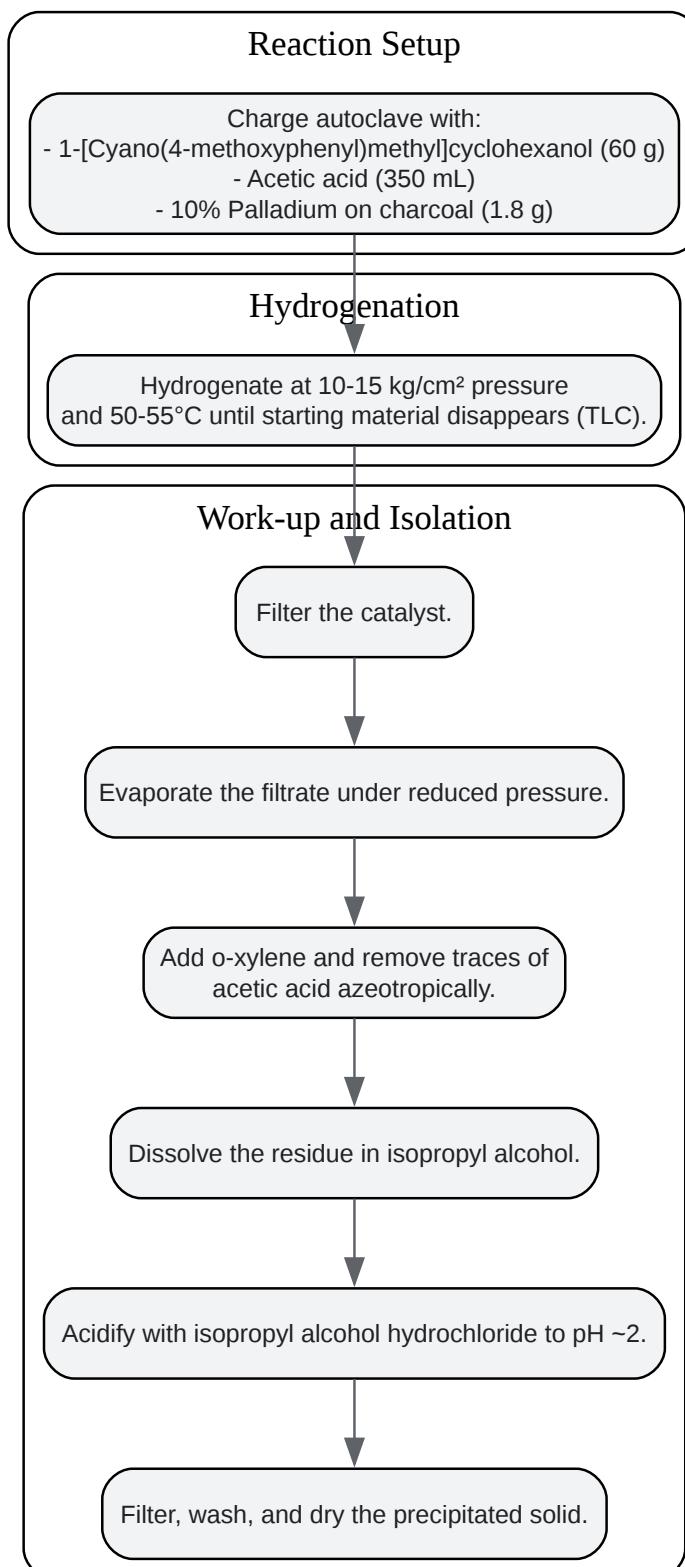
Chemical Properties

Property	Value	Reference
CAS Number	93413-76-4	[3] [4] [5]
Molecular Formula	C15H19NO2	[3] [4] [5]
Molecular Weight	245.32 g/mol	[3] [4] [5]
Appearance	White or off-white powder or crystalline powder	[4]
Melting Point	122-124 °C	[4]
Solubility	Very soluble in N,N-Dimethylformamide, Soluble in methanol, Sparingly soluble in glacial acetic acid, Very slightly soluble in chloroform, Practically insoluble in water.	[4]

Application in Pharmaceutical Synthesis: The Venlafaxine Pathway

The primary application of 1-[Cyano(4-methoxyphenyl)methyl]cyclohexanol is as a key intermediate in the multi-step synthesis of Venlafaxine. The synthetic route generally involves the reduction of the nitrile group to a primary amine, followed by N,N-dimethylation.



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